

An In-depth Technical Guide to 2,2'-Dinitrobibenzyl

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Compound of Interest

Compound Name: **2,2'-Dinitrobibenzyl**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2'-Dinitrobibenzyl, also known by its IUPAC name 1-nitro-2-[2-(2-nitrophenyl)ethyl]benzene, is a dinitro aromatic compound that serves as a crucial intermediate in various organic syntheses.^[1] Its primary significance lies in its role as a key precursor in the industrial production of Carbamazepine, a first-line antiepileptic drug.^{[2][3][4]} This guide provides a comprehensive overview of its chemical properties, synthesis protocols, and analytical data, tailored for professionals in chemical research and pharmaceutical development.

Chemical Identity and Properties

2,2'-Dinitrobibenzyl is a yellow crystalline solid.^[1] It is characterized by the presence of two nitro groups attached to the ortho positions of the two phenyl rings of a bibenzyl core structure.

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Reference(s)
IUPAC Name	1-nitro-2-[2-(2-nitrophenyl)ethyl]benzene	[5][6]
Synonyms	1,2-Bis(2-nitrophenyl)ethane, o,o'-Dinitrobibenzyl	[2][5]
CAS Number	16968-19-7	[5]
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	[5]
Molecular Weight	272.26 g/mol	[5][6]
Melting Point	121-122°C	[2][7]
Boiling Point	391.6°C (Predicted)	[3]
Density	1.317 g/cm ³ (Predicted)	[2][3]
Appearance	Pale brown to light brown solid	[3]
Solubility	Sparingly soluble in water; Soluble in DMSO, Methanol (heated), Ethanol, Acetone	[1][3]

Spectroscopic and Analytical Data

Detailed spectroscopic analysis is crucial for the identification and quality control of **2,2'-Dinitrobibenzyl** during synthesis and in subsequent applications.

Table 2: Spectroscopic Data

Analysis Type	Data	Reference(s)
¹ H NMR	(500.1 MHz, CDCl ₃ , 300 K): δ = 7.96 (dd, J = 8.2, 1.2 Hz, 2H), 7.54 (pseudo t, 2H), 7.42 (dd, J = 7.7, 1.3 Hz, 2H), 7.38 (pseudo t, 2H), 3.25 (s, 4H, CH ₂)	[7]
¹³ C NMR	(125.8 MHz, CDCl ₃ , 300 K): δ = 149.37, 136.01, 133.30, 132.49, 127.56, 124.84, 34.44	[7]
Mass Spec. (EI)	(70 eV): m/z (%) = 273 (1) [M+H] ⁺ , 255 (8), 237 (9), 178 (21), 136 (100), 120 (70), 92 (85)	[7]
IR (ATR)	2962, 2854, 1608, 1576, 1509, 1443, 1344 cm ⁻¹	[7]

Synthesis Protocols and Methodologies

The synthesis of **2,2'-Dinitrobibenzyl** can be achieved through several routes. Below are two prominent experimental protocols.

Method 1: Dimerization of 2-Nitrotoluene

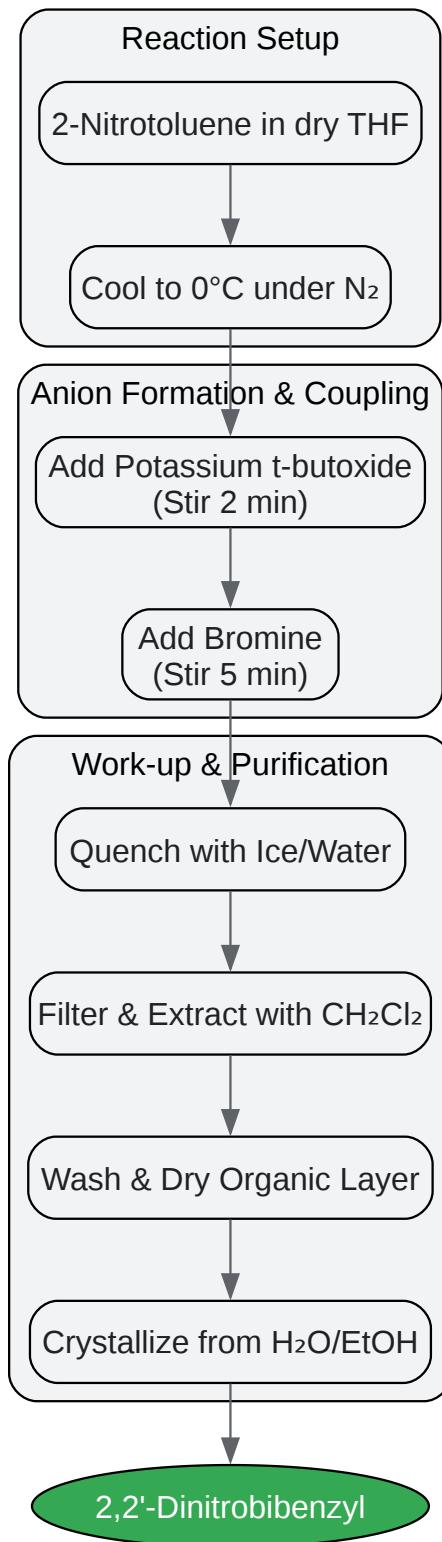
This method provides a high-yield, two-step process starting from 2-nitrotoluene.[7]

Experimental Protocol:

- Anion Formation: Dissolve 2-nitrotoluene (15.0 mmol) in dry tetrahydrofuran (THF, 90 mL) under a nitrogen atmosphere and cool the solution to 0°C.
- Add potassium t-butoxide and stir the reaction mixture for 2 minutes.
- Coupling Reaction: Add bromine (19.5 mmol) to the mixture and continue stirring for an additional 5 minutes.

- Work-up: Quench the reaction by adding the mixture to 500 mL of an ice/water slurry.
- Collect the resulting precipitate by filtration.
- Extract the aqueous filtrate with dichloromethane (CH_2Cl_2 , 3 x 100 mL).
- Combine the organic layers and wash sequentially with saturated sodium thiosulfate solution and saturated sodium chloride solution.
- Dry the organic phase over magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by crystallization from a water/ethanol (1:2) mixture to yield **2,2'-Dinitrobenzyl** as a white solid (95% yield).[\[7\]](#)

Synthesis of 2,2'-Dinitrobibenzyl from 2-Nitrotoluene

[Click to download full resolution via product page](#)A high-level workflow for the synthesis of **2,2'-Dinitrobibenzyl**.

Method 2: Industrial Route for Carbamazepine Synthesis

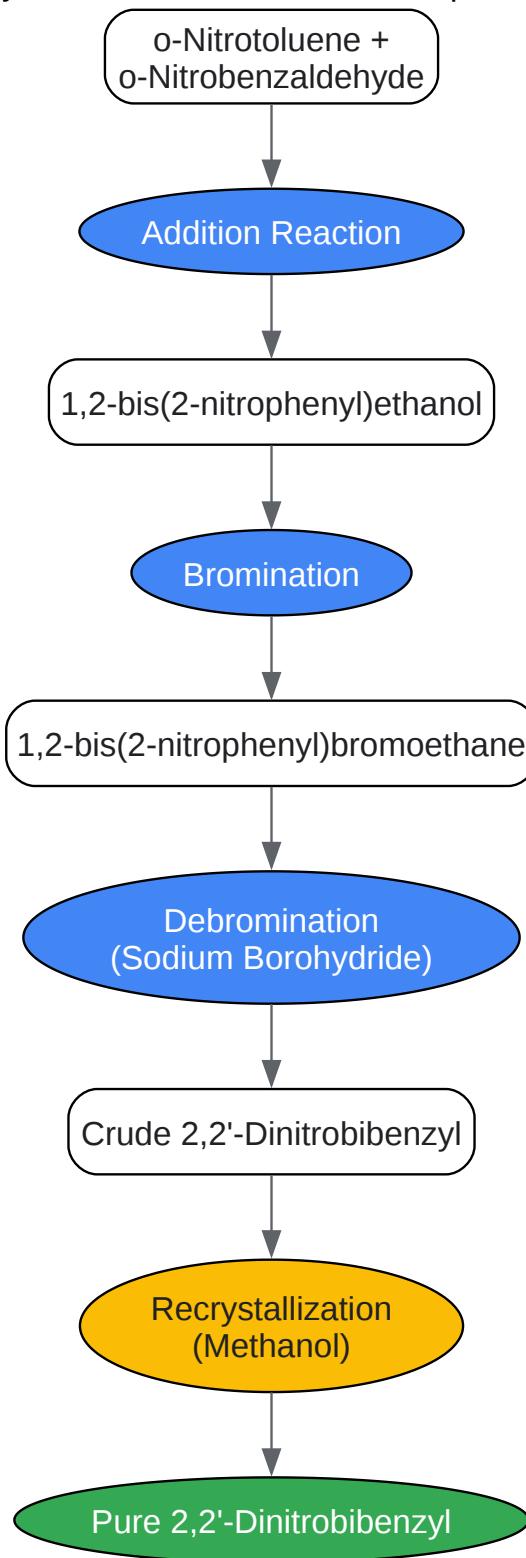
A multi-step synthesis is often employed in industrial settings, starting from o-nitrobenzaldehyde and o-nitrotoluene. This route is particularly relevant for its direct application in drug manufacturing.[8]

Experimental Protocol:

This patented method involves three main stages: an addition reaction, a substitution reaction with a brominating agent, and a final debromination step.[8]

- **Addition Reaction:** React o-nitrotoluene and o-nitrobenzaldehyde in the presence of a base (e.g., potassium hydroxide) and a suitable solvent (e.g., dimethyl sulfoxide) to form 1,2-bis(2-nitrophenyl)ethanol.[8]
- **Bromination:** Treat the resulting diol with a brominating agent to yield 1,2-bis(2-nitrophenyl)bromoethane.[8]
- **Debromination/Reduction:** Add the bromo-intermediate to a reactor with a solvent like diethylene glycol dimethyl ether. Add a reducing agent, such as sodium borohydride, in batches while maintaining the temperature below 30°C. The reaction is stirred for approximately 2 hours.[8]
- **Work-up and Purification:** Pour the reaction mixture into water to precipitate the crude product. The solid is collected by filtration and recrystallized from methanol to afford the purified **2,2'-Dinitrobibenzyl** with a yield of about 92.5%.[8]

Industrial Synthesis Route for Carbamazepine Intermediate

[Click to download full resolution via product page](#)A multi-step industrial synthesis pathway for **2,2'-Dinitrobiphenyl**.

Applications in Drug Development

The primary and most critical application of **2,2'-Dinitrobibenzyl** is as a key intermediate in the synthesis of Carbamazepine.[2][8][9] Carbamazepine is an essential antiepileptic drug used to manage seizures, treat trigeminal neuralgia, and address certain psychiatric disorders like bipolar disorder.[2][4] The synthesis of Carbamazepine from **2,2'-Dinitrobibenzyl** involves subsequent reduction of the nitro groups and cyclization to form the dibenzo[b,f]azepine core structure.



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The synthetic relationship of **2,2'-Dinitrobibenzyl** to Carbamazepine.

Safety and Handling

2,2'-Dinitrobibenzyl is classified as a hazardous chemical and requires careful handling.[1]

- Hazard Statements:
 - H315: Causes skin irritation.[5][10]
 - H319: Causes serious eye irritation.[5][10]
 - H335: May cause respiratory irritation.[5]
 - H400: Very toxic to aquatic life.[5]
- Precautionary Measures:
 - Use in a well-ventilated area or under a fume hood.[11]
 - Wear suitable personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[1][12]

- Avoid breathing dust.[[11](#)]
- Wash hands thoroughly after handling.[[10](#)]
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[[1](#)]
- Store in a cool, dry place, sealed in a tightly closed container.[[3](#)]

For comprehensive safety information, refer to the substance's Safety Data Sheet (SDS).

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